

# Application Notes & Protocols: Measuring Diethylene Glycol in Workplace Air

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethylene Glycol

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This document provides detailed application notes and protocols for the analysis of **diethylene glycol** (DEG) in workplace air. The methodologies outlined are based on established and validated techniques to ensure accurate and reliable quantification of airborne DEG, safeguarding occupational health in environments where this compound is utilized.

## Introduction

**Diethylene glycol** (DEG) is a synthetic, colorless, odorless, and hygroscopic liquid with a sweetish taste. It is widely used as a solvent, in antifreeze formulations, and as a chemical intermediate. Due to its potential for adverse health effects upon inhalation, including respiratory irritation, it is crucial to monitor its concentration in workplace air to ensure exposure remains below established occupational exposure limits.<sup>[1][2]</sup> This document details validated methods for sampling and analysis, primarily focusing on gas chromatography with flame ionization detection (GC-FID), a robust and widely used technique for this application.

## Analytical Methodologies

The primary and most validated method for the determination of DEG in workplace air involves collection on a solid sorbent tube followed by solvent desorption and analysis by GC-FID. This approach allows for the simultaneous collection of both gaseous and particulate forms of glycols.<sup>[3][4]</sup>

## Gas Chromatography with Flame Ionization Detection (GC-FID)

This is the most common and validated technique for quantifying DEG in workplace air samples.[1][3][4] The principle involves drawing a known volume of air through a sorbent tube to trap the DEG. The collected DEG is then chemically extracted from the sorbent and injected into a gas chromatograph. The GC separates DEG from other compounds, and the FID provides a sensitive and reliable signal for quantification.

A key advantage of this method is its ability to simultaneously determine other glycols, such as ethylene glycol and propylene glycol.[3][4]

## Experimental Protocols

### Method 1: NIOSH Method 5523 (Adapted for Diethylene Glycol)

This method is a comprehensive approach for the collection and analysis of several glycols, including DEG.[5][6]

#### 1. Sampling:

- **Sampler:** An Occupational Safety and Health Administration (OSHA) versatile sampler (OVS-7) tube is used. This tube contains a glass fiber filter (GFF) followed by a sorbent material (e.g., XAD-7).[5][7] This design effectively captures both aerosolized and vapor-phase DEG. [5]
- **Pump:** A personal sampling pump calibrated to a flow rate of 0.5 to 2.0 L/min is required.[5]
- **Procedure:**
  - Calibrate the personal sampling pump with a representative sampler in line.
  - Remove the caps from the OVS-7 tube immediately before sampling.
  - Attach the outlet of the sampler to the pump with flexible tubing.
  - Position the sampler in the breathing zone of the worker.

- Sample for a sufficient time to collect a sample volume of 5 to 60 liters.[5]
- After sampling, cap the tube and record the sampling time, flow rate, and total volume.
- Prepare a blank sample by handling an OVS-7 tube in the same manner as the field samples but without drawing air through it.

## 2. Sample Preparation:

- Desorption:
  - Carefully remove the glass fiber filter and the front sorbent section and place them in a 4-mL vial.
  - Place the backup sorbent section in a separate vial.
  - Add 2 mL of methanol to each vial.[6]
  - Cap the vials and gently agitate them.
  - Place the vials in an ultrasonic bath for 30 minutes to ensure complete desorption of the DEG.[6]

## 3. Instrumental Analysis (GC-FID):

- Instrument: Gas chromatograph equipped with a flame ionization detector.
- Column: A capillary column suitable for glycol analysis, such as a DB-WAX (30 m x 0.25 mm ID x 0.25  $\mu$ m film) or equivalent, is recommended.[8]
- Carrier Gas: Helium or Nitrogen.
- Temperatures:
  - Injector: 250°C
  - Detector: 300°C
  - Oven: Programmed temperature ramp (e.g., 165°C initial).

- Injection: 1 µL of the desorbed sample solution.
- Calibration: Prepare a series of calibration standards of DEG in methanol. Analyze these standards under the same GC conditions as the samples to generate a calibration curve.

#### 4. Quantification:

The concentration of DEG in the air sample is calculated using the following formula:

$$\text{Concentration (mg/m}^3\text{)} = (\text{Mass of DEG in sample (}\mu\text{g)} - \text{Mass of DEG in blank (}\mu\text{g)}) / (\text{Volume of air sampled (L)} * \text{Desorption Efficiency})$$

The desorption efficiency should be determined experimentally by spiking known amounts of DEG onto the sorbent material and analyzing them. Desorption efficiencies for glycols are typically greater than 90%.<sup>[1]</sup>

## Method 2: German Social Accident Insurance Method (IFA)

This validated method is specifically designed for the determination of **diethylene glycol**, ethylene glycol, and propylene glycol in workplace air.<sup>[3][4]</sup>

#### 1. Sampling:

- Sampler: GGP-Mini sampling system consisting of a glass fiber filter followed by a charcoal tube.<sup>[3][4]</sup>
- Pump: A flow-regulated pump set to a flow rate of 0.33 L/min.<sup>[3][4]</sup>
- Procedure:
  - Connect the GGP-Mini sampling system to the pump.
  - Draw a defined volume of air (recommended 40 L) through the sampler.<sup>[3][4]</sup>

#### 2. Sample Preparation:

- Desorption:

- Transfer the glass fiber filter and the charcoal from the tube to a vial.
- Desorb the collected glycols with a mixture of dichloromethane and methanol.[3] An internal standard, such as 1-hexanol, is added to improve quantitative accuracy.[3][4]

### 3. Instrumental Analysis (GC-FID):

- Instrument: Gas chromatograph with a flame ionization detector.
- Analysis: The desorbed sample is analyzed by GC-FID.
- Quantification: A multiple-point calibration is used for quantitative evaluation.[3][4]

## Quantitative Data Summary

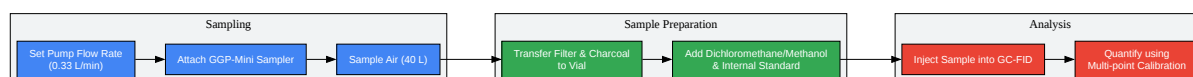
Parameter	NIOSH Method 5523 (Adapted)	German Social Accident Insurance Method (IFA)
Sampling Media	OVS-7 tube (Glass fiber filter + XAD-7 sorbent)[5]	GGP-Mini system (Glass fiber filter + Charcoal tube)[3][4]
Sampling Flow Rate	0.5 - 2.0 L/min[5]	0.33 L/min[3][4]
Sample Volume	5 - 60 L[5]	40 L (recommended)[3][4]
Desorption Solvent	Methanol[6]	Dichloromethane/Methanol mixture[3]
Internal Standard	Not specified, but can be used	1-Hexanol[3][4]
Analytical Technique	GC-FID[1]	GC-FID[3][4]
Limit of Detection	7 - 16 µ g/sample (for various glycols)[1]	-
Limit of Quantification	-	0.5 mg/m <sup>3</sup> (for a 40 L air sample)[3]
Desorption Efficiency	> 90%[1]	-
Storage Stability	Acceptable for 28 days (for most glycols)[1]	-

## Visualizations



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Caption: NIOSH Method 5523 Workflow.



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Caption: IFA Method Workflow.

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Address: 3281 E Guasti Rd

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